

Independent Verification of JI130's Anti-Tumor Activity: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JI130

Cat. No.: B608195

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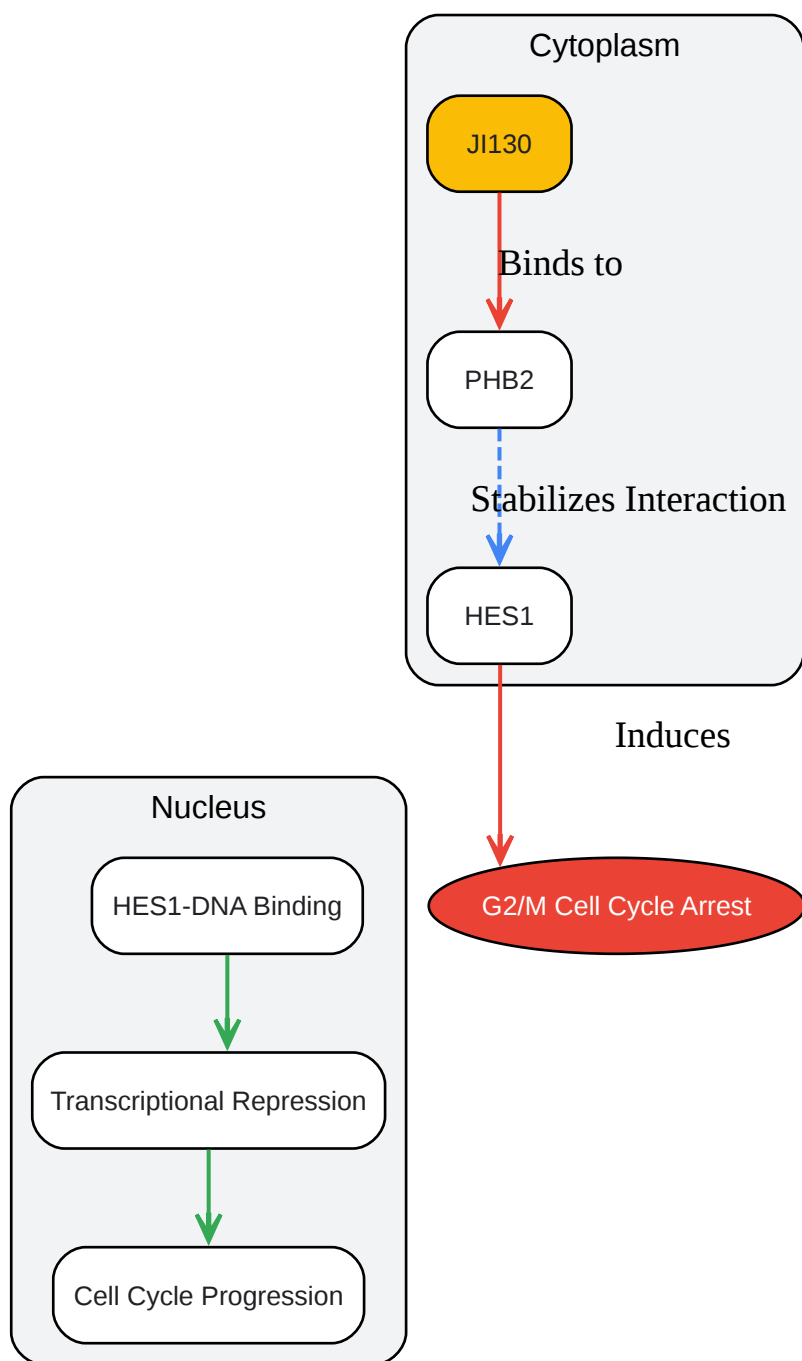
This guide provides an objective comparison of the anti-tumor activity of **JI130**, a novel HES1 inhibitor, with alternative therapeutic strategies. The information is supported by preclinical experimental data, with a focus on pancreatic cancer and fusion-negative rhabdomyosarcoma (FN-RMS). Detailed experimental protocols and a visual representation of the compound's mechanism of action are included to facilitate independent verification and further research.

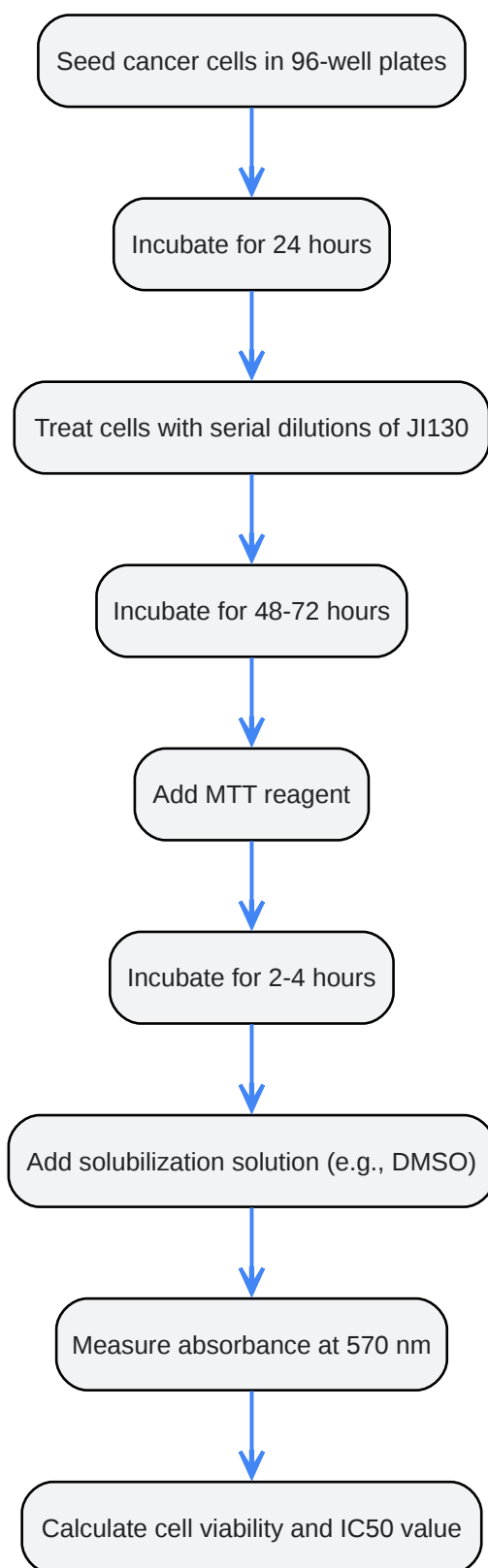
Executive Summary

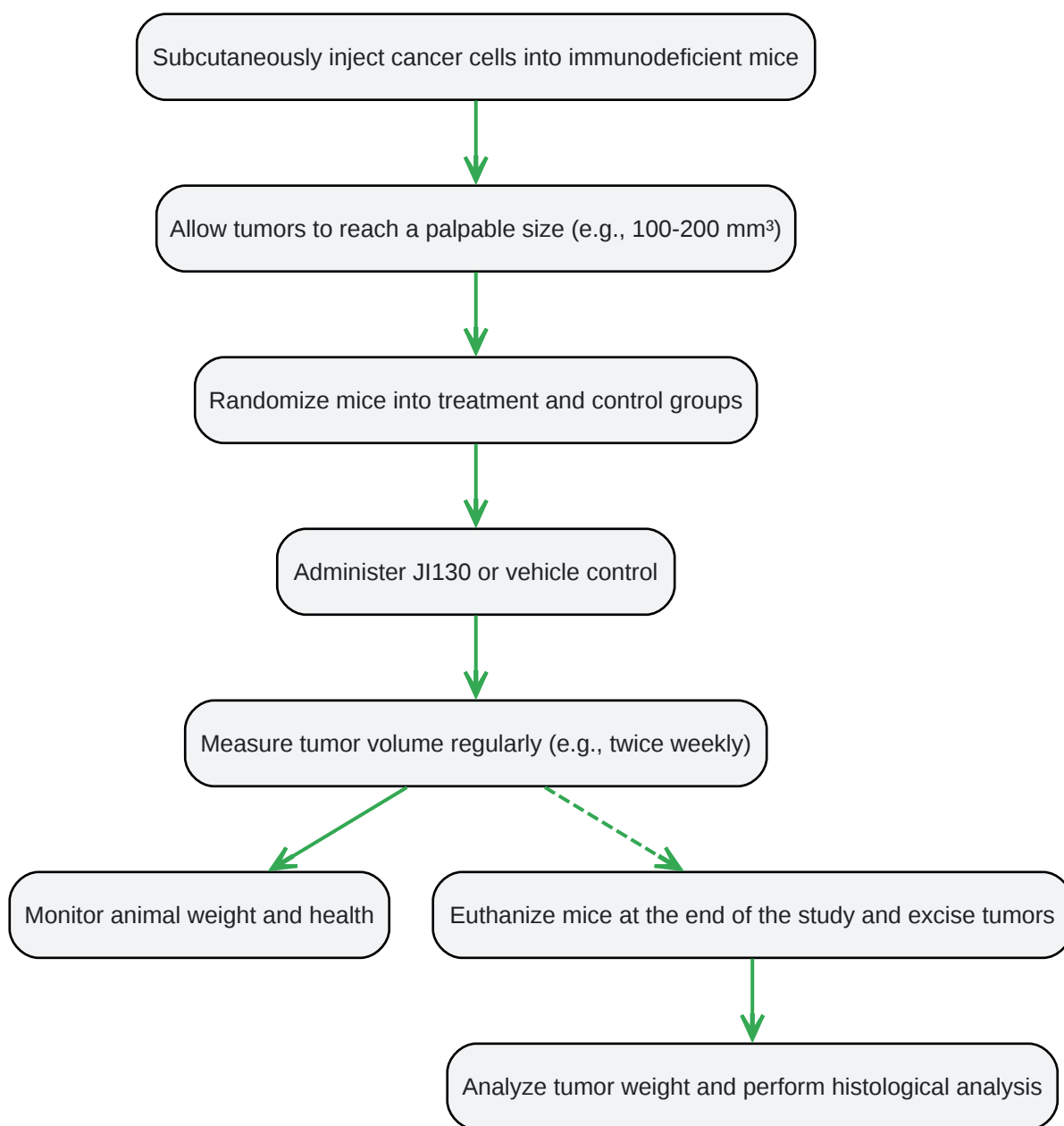
JI130 is a specific inhibitor of the transcription factor HES1 (Hairy and Enhancer of Split 1), a key downstream effector of the Notch signaling pathway. It exerts its anti-tumor effects by interacting with the prohibitin 2 (PHB2) chaperone, which stabilizes the PHB2-HES1 interaction outside the nucleus, leading to G2/M cell cycle arrest. Preclinical studies have demonstrated **JI130**'s potency in inhibiting cancer cell growth in vitro and reducing tumor volume in vivo in models of pancreatic cancer and fusion-negative rhabdomyosarcoma.

Mechanism of Action: The JI130-PHB2-HES1 Axis

JI130's primary mechanism of action involves the modulation of the HES1 transcription factor's activity through its interaction with PHB2. HES1 is a critical regulator of cellular differentiation and proliferation, and its aberrant expression is implicated in the development and progression of various cancers.







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- To cite this document: BenchChem. [Independent Verification of JI130's Anti-Tumor Activity: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608195#independent-verification-of-ji130-s-anti-tumor-activity\]](https://www.benchchem.com/product/b608195#independent-verification-of-ji130-s-anti-tumor-activity)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com